

# Core Molecular Structure and Physicochemical Profile

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

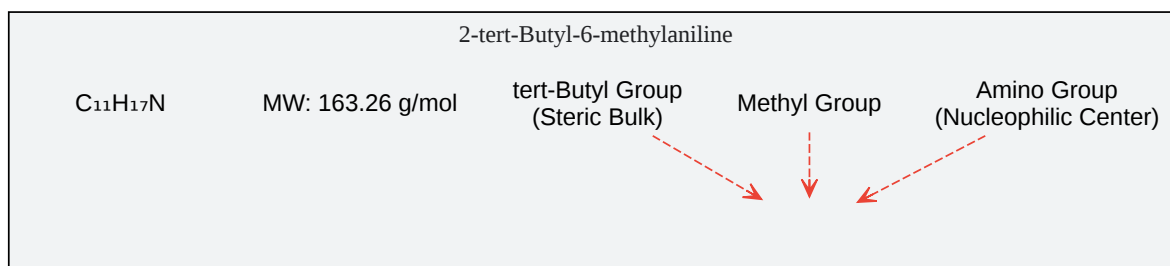
Compound Name: 2-tert-Butyl-6-methylaniline

CAS No.: 13117-94-7

Cat. No.: B076606

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The defining characteristic of **2-tert-Butyl-6-methylaniline** is the presence of two different alkyl groups positioned ortho to the amino functionality. This arrangement imparts significant steric shielding to the nitrogen atom and the adjacent aromatic positions, fundamentally governing the molecule's physical and chemical properties.



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Caption: Key structural features of **2-tert-Butyl-6-methylaniline**.

A quantitative summary of its key properties is essential for experimental design and application.

Table 1: Physicochemical Properties of **2-tert-Butyl-6-methylaniline**

| Property          | Value                                                   | Source(s) |
|-------------------|---------------------------------------------------------|-----------|
| CAS Number        | 13117-94-7                                              | [1][2][3] |
| Molecular Formula | C <sub>11</sub> H <sub>17</sub> N                       | [1][2][3] |
| Molecular Weight  | 163.26 g/mol                                            | [1][2][3] |
| Appearance        | Pale yellow liquid                                      | [4]       |
| Boiling Point     | 231 °C at 760 mmHg                                      |           |
| Density           | 0.968 g/cm <sup>3</sup> at 25 °C                        |           |
| Refractive Index  | 1.54                                                    | [4]       |
| Solubility        | Insoluble in water; soluble in common organic solvents. |           |

The steric hindrance imposed by the ortho substituents significantly reduces the basicity of the amino group compared to aniline. This is because the bulky groups impede the solvation of the conjugate acid (the anilinium ion), destabilizing it and shifting the equilibrium away from protonation.

## Spectroscopic Characterization

Unambiguous identification of **2-tert-Butyl-6-methylaniline** relies on a combination of spectroscopic techniques.

- <sup>1</sup>H NMR Spectroscopy:** The proton NMR spectrum is highly diagnostic. It will feature a sharp singlet at approximately 1.4 ppm integrating to 9 protons (the tert-butyl group), a singlet around 2.2 ppm for the 3 methyl protons, and a broad singlet for the 2 amine protons (NH<sub>2</sub>), the chemical shift of which is concentration-dependent and will exchange with D<sub>2</sub>O. The three aromatic protons will appear as a multiplet in the aromatic region (approx. 6.6-7.2 ppm).

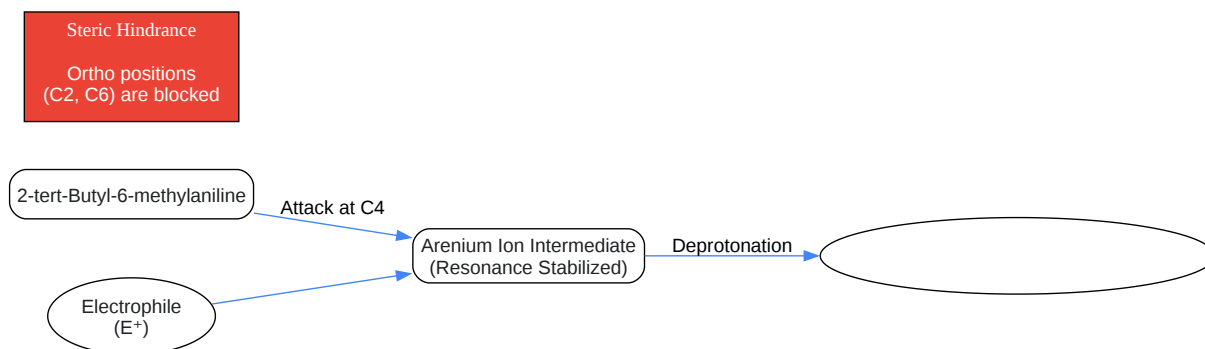
- <sup>13</sup>C NMR Spectroscopy: The carbon spectrum will show distinct signals for all 11 carbon atoms, including the characteristic quaternary carbon of the tert-butyl group and the three equivalent methyl carbons of that group.
- Infrared (IR) Spectroscopy: The IR spectrum provides key functional group information. A characteristic doublet of N-H stretching bands for the primary amine will be observed in the 3300-3500 cm<sup>-1</sup> region. C-H stretching from the alkyl and aromatic moieties will appear just below and above 3000 cm<sup>-1</sup>, respectively.[2]
- Mass Spectrometry (MS): Electron ionization mass spectrometry will show a molecular ion (M<sup>+</sup>) peak at m/z = 163. The base peak is typically observed at m/z = 148, corresponding to the loss of a methyl radical ([M-15]<sup>+</sup>), a characteristic fragmentation pattern for tert-butyl groups.[5]

## Chemical Reactivity: A Study in Steric Influence

The reactivity of **2-tert-Butyl-6-methylaniline** is a direct consequence of its sterically encumbered nature. This feature can be exploited to achieve high selectivity in various transformations.

## Electrophilic Aromatic Substitution

The amino group is a strong activating, ortho, para-director. However, with both ortho positions blocked, electrophilic attack is overwhelmingly directed to the para position (C4). This makes the molecule an excellent substrate for regioselective para-functionalization.



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Caption: Regioselectivity in Electrophilic Aromatic Substitution (EAS).

## N-Functionalization Reactions

Direct alkylation or acylation at the nitrogen center is significantly retarded due to steric hindrance. This low reactivity can be advantageous, preventing unwanted side reactions in complex syntheses. When N-functionalization is desired, forcing conditions, such as the use of highly reactive electrophiles or initial deprotonation with a strong base (e.g., n-butyllithium) to form the more nucleophilic anilide, are typically required.<sup>[6]</sup>

## Applications in Ligand Synthesis

The most prominent application of this and related hindered anilines is in the synthesis of bulky ligands for transition-metal catalysis. The steric bulk can create a specific coordination pocket around the metal center, enhancing catalytic selectivity (e.g., enantioselectivity or regioselectivity) and often increasing catalyst stability by preventing bimolecular decomposition pathways.<sup>[7]</sup>

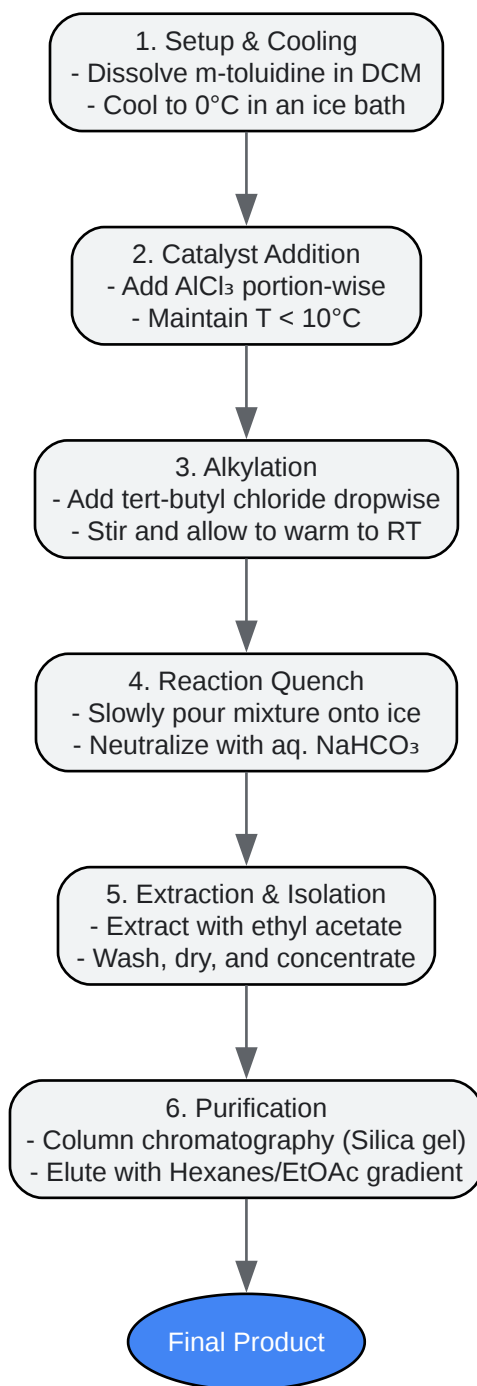
## Recommended Synthetic Protocol: Friedel-Crafts Alkylation

A reliable method for the laboratory-scale synthesis of **2-tert-Butyl-6-methylaniline** is the Friedel-Crafts alkylation of m-toluidine using tert-butyl chloride and a Lewis acid catalyst.<sup>[8][9]</sup>

Causality of Experimental Choices:

- **Lewis Acid (AlCl<sub>3</sub>):** Aluminum chloride is used to generate the highly electrophilic tert-butyl carbocation from tert-butyl chloride, which is necessary to overcome the activation barrier for electrophilic aromatic substitution.<sup>[9][10]</sup>
- **Solvent (Dichloromethane):** An inert solvent like DCM is used to dissolve the reactants without participating in the reaction.
- **Low Temperature:** The initial reaction is conducted at low temperature (0-5 °C) to control the exothermic reaction rate and minimize potential side reactions.<sup>[11]</sup>
- **Aqueous Workup:** The reaction is quenched with ice/water to destroy the catalyst and protonate the product, followed by basification to deprotonate the anilinium salt, allowing for extraction into an organic solvent.

## Step-by-Step Methodology



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## Sources

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